

Application Notes and Protocols: CBB1007 Trihydrochloride

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Compound of Interest

Compound Name: CBB1007 trihydrochloride

Cat. No.: B10800388

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Introduction

CBB1007 trihydrochloride is a selective, reversible, and substrate-competitive inhibitor of Lysine-Specific Demethylase 1 (LSD1), with an IC₅₀ of 5.27 μM for human LSD1.[1][2] As a potent epigenetic modulator, understanding its proper long-term storage, handling, and stability is critical for ensuring experimental reproducibility and the integrity of research and drug development activities. These application notes provide detailed guidelines and protocols for the long-term storage and handling of **CBB1007 trihydrochloride**.

Long-Term Storage Conditions

Proper storage of **CBB1007 trihydrochloride** is essential to maintain its chemical integrity and biological activity over time. The following table summarizes the recommended long-term storage conditions based on available product datasheets.

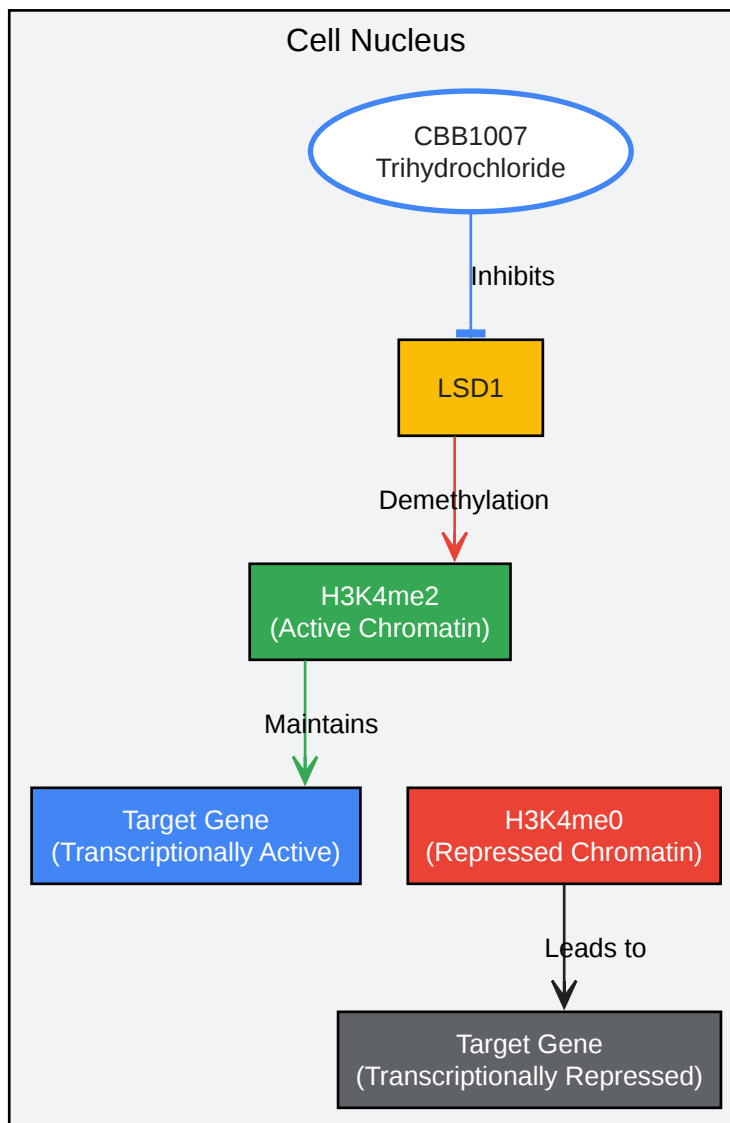
Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	3 years	Store in a tightly sealed container, protected from light and moisture.
In Solvent	-80°C	1 year	Prepare solutions fresh whenever possible. If storage is necessary, use anhydrous solvents and store in tightly sealed vials with an inert atmosphere (e.g., argon or nitrogen). Aliquot to avoid repeated freeze-thaw cycles.

Shipping Conditions: **CBB1007 trihydrochloride** is typically shipped at ambient temperature or with blue ice (2-8°C).[3] Upon receipt, the compound should be stored at the recommended long-term storage temperature.

Signaling Pathway of CBB1007 Trihydrochloride

CBB1007 trihydrochloride exerts its effects by inhibiting the enzymatic activity of LSD1. LSD1 is a histone demethylase that primarily removes methyl groups from mono- and di-methylated histone H3 at lysine 4 (H3K4me1/2), leading to transcriptional repression. By inhibiting LSD1, CBB1007 prevents the demethylation of H3K4, thereby maintaining a transcriptionally active chromatin state at target gene loci.

CBB1007 Trihydrochloride Signaling Pathway



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Caption: Inhibition of LSD1 by **CBB1007 trihydrochloride**.

Experimental Protocols

Protocol 1: Preparation of Stock Solutions

It is recommended to prepare stock solutions of **CBB1007 trihydrochloride** in a suitable anhydrous solvent such as DMSO or ethanol.

Materials:

- **CBB1007 trihydrochloride** powder
- Anhydrous dimethyl sulfoxide (DMSO) or ethanol
- Sterile, amber-colored polypropylene or glass vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Inert gas (e.g., argon or nitrogen), optional

Procedure:

- Equilibrate the **CBB1007 trihydrochloride** vial to room temperature before opening to prevent moisture condensation.
- Under a fume hood, weigh the required amount of **CBB1007 trihydrochloride** powder.
- Add the appropriate volume of anhydrous solvent to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Cap the vial tightly and vortex thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution, but the stability of the compound under these conditions should be considered.
- If not for immediate use, aliquot the stock solution into smaller, single-use volumes in amber vials.
- For extended storage, flush the vials with an inert gas before capping to minimize oxidation.
- Store the aliquots at -80°C.

Protocol 2: Long-Term Stability Assessment

This protocol outlines a general procedure for assessing the long-term stability of **CBB1007 trihydrochloride** under various storage conditions.

Materials:

- **CBB1007 trihydrochloride** (solid and/or stock solution)
- High-performance liquid chromatography (HPLC) system with a suitable column (e.g., C18)
- Mass spectrometer (MS), optional
- UV-Vis spectrophotometer
- Temperature and humidity-controlled environmental chambers
- Light exposure chamber (ICH Option 1 or 2)
- Amber and clear glass vials

Procedure:

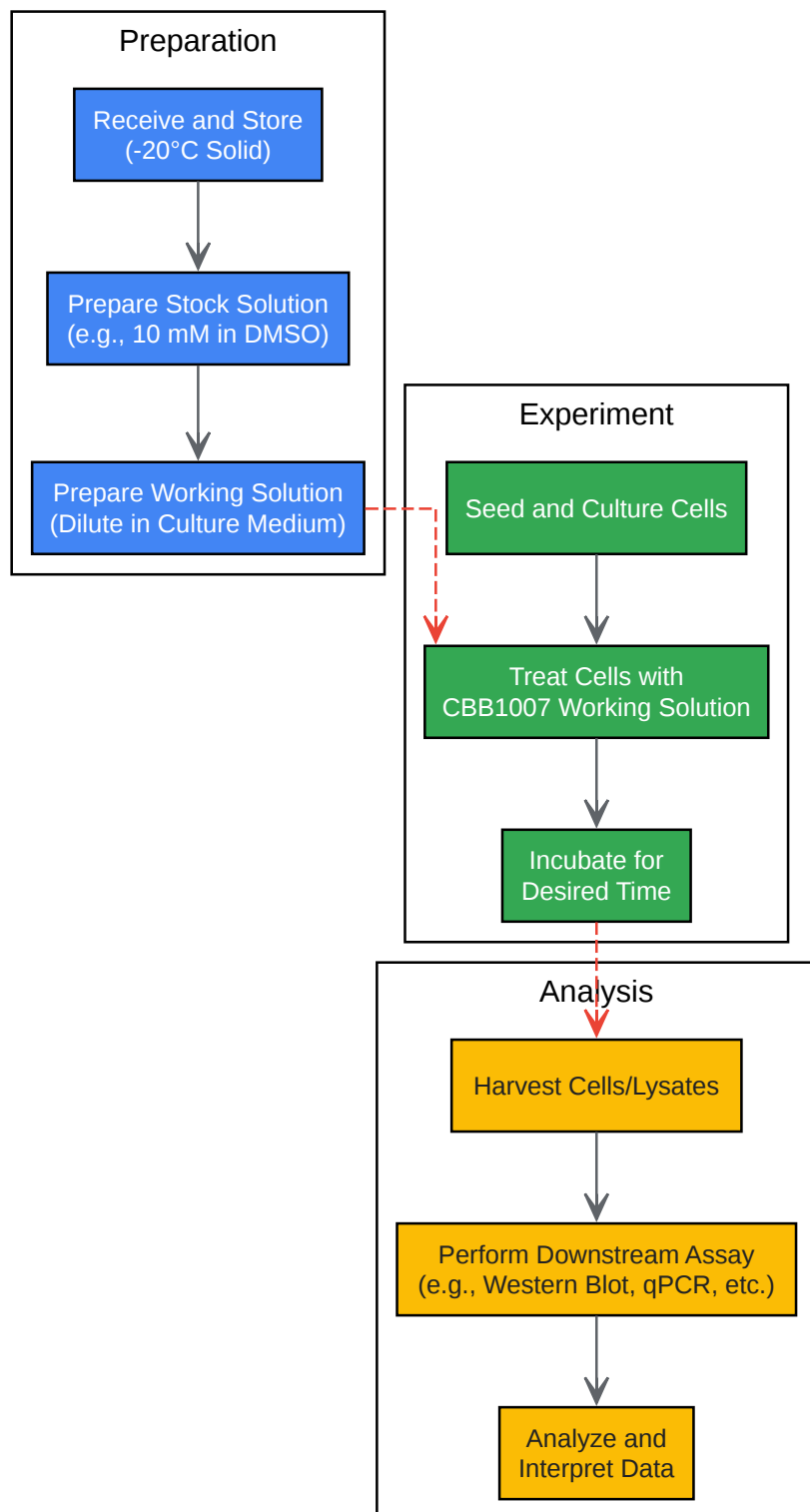
- **Sample Preparation:** Prepare multiple aliquots of solid **CBB1007 trihydrochloride** and a stock solution in a validated solvent.
- **Initial Analysis (Time Zero):** Analyze the initial purity and concentration of the solid and stock solution using HPLC-UV. Characterize the compound using MS and record its physical appearance.
- **Storage Conditions:** Store the aliquots under various conditions:
 - **Recommended:** -20°C (solid), -80°C (solution) - protected from light.
 - **Accelerated:** 25°C/60% RH, 40°C/75% RH - in both light-protected and light-exposed (clear vials) conditions.
 - **Freeze-Thaw Cycles:** Subject aliquots of the stock solution to multiple freeze-thaw cycles (e.g., from -80°C to room temperature).
- **Time Points:** Pull samples from each storage condition at predetermined time points (e.g., 1, 3, 6, 9, 12, 18, 24, and 36 months for long-term; 1, 2, 3, and 6 months for accelerated).

- Sample Analysis: At each time point, analyze the samples for:
 - Purity: Use HPLC-UV to determine the percentage of the parent compound and detect any degradation products.
 - Identity: Confirm the identity of the parent peak using MS if available.
 - Appearance: Visually inspect the samples for any changes in color, clarity (for solutions), or morphology (for solid).
- Data Analysis: Compare the results at each time point to the initial (time zero) data to determine the rate of degradation under each storage condition.

Experimental Workflow

The following diagram illustrates a general workflow for handling and using **CBB1007 trihydrochloride** in a typical cell-based assay.

General Experimental Workflow for CBB1007 Trihydrochloride



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Caption: Workflow for **CBB1007 trihydrochloride** from storage to analysis.

Handling and Safety

As with any chemical reagent, appropriate safety precautions should be taken when handling **CBB1007 trihydrochloride**.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and chemical-resistant gloves.
- Handling: Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or aerosols.
- Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier. [4]

Disclaimer: This document provides general guidance. Researchers should always refer to the specific product datasheet and perform their own validation experiments to ensure the stability and suitability of **CBB1007 trihydrochloride** for their particular application.

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